

7-Bromoheptyl 2-hexyldecanoate material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **7-Bromoheptyl 2-hexyldecanoate**

Cat. No.: **B15552813**

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Technical Guide: 7-Bromoheptyl 2-hexyldecanoate

Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **7-Bromoheptyl 2-hexyldecanoate** is not publicly available. The following information is compiled from supplier data and general safety guidelines for handling research chemicals. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and is not a substitute for an official SDS provided by the manufacturer. Always consult the supplier-provided SDS before handling any chemical.

Chemical and Physical Properties

7-Bromoheptyl 2-hexyldecanoate is a chemical compound used in research, particularly in the development and modification of lipid nanoparticles for drug delivery.^[1] It features a terminal bromide and two non-polar tails.^[1] The quantitative data available for this compound are summarized below.

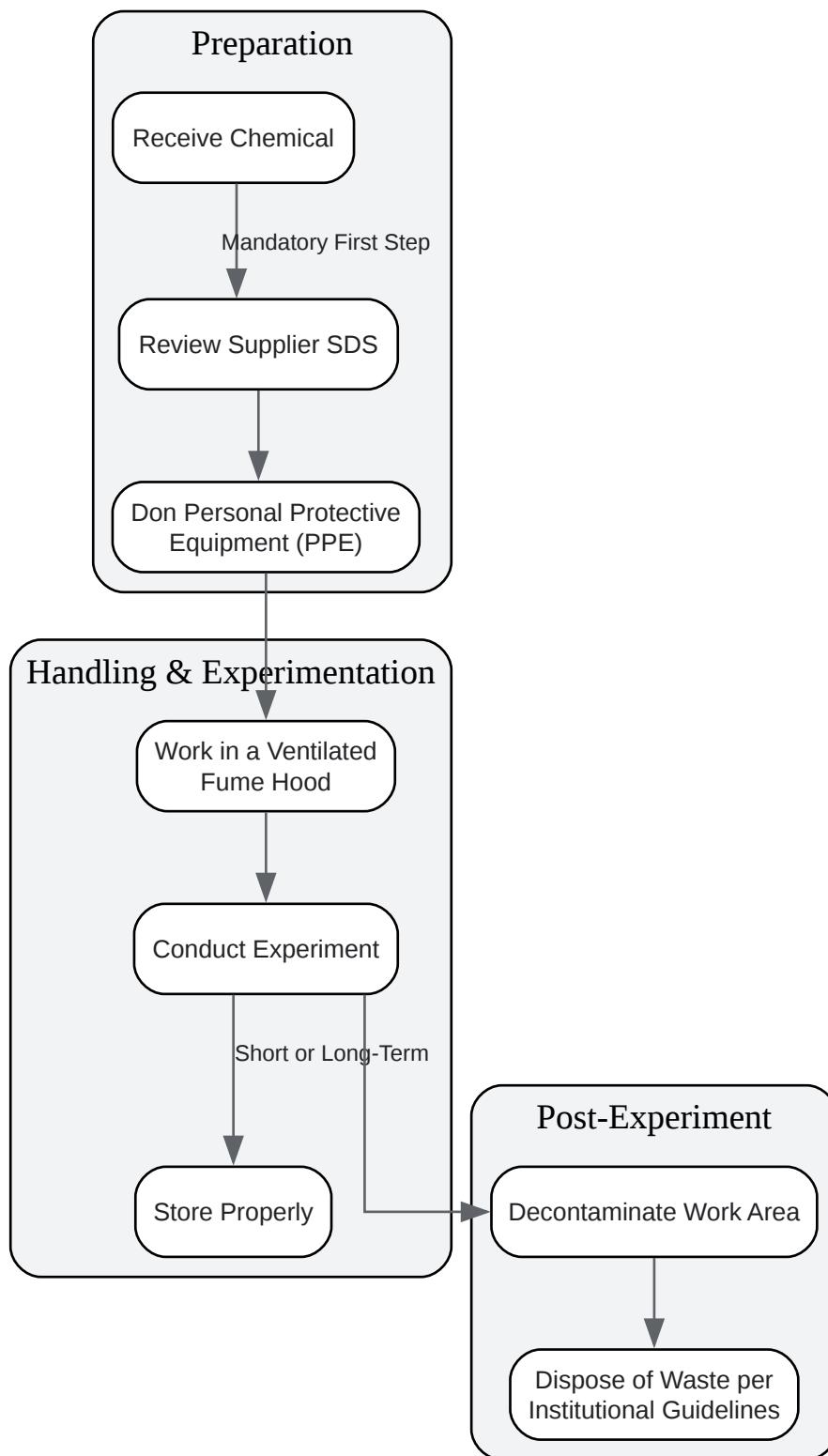
Property	Value	Source
CAS Number	2795216-34-9	MedKoo
Chemical Formula	C ₂₃ H ₄₅ BrO ₂	MedKoo [1]
Molecular Weight	433.52 g/mol	MedKoo [1]
Exact Mass	432.2603	MedKoo [1]
Purity	>95% (refer to Certificate of Analysis)	MedKoo [1]
Elemental Analysis	C, 63.72%; H, 10.46%; Br, 18.43%; O, 7.38%	MedKoo [1]

Safety and Handling Overview

As this product is intended for research use only, not for human or veterinary use, stringent safety protocols are required.[\[1\]](#) While specific hazard data is unavailable, general principles for handling bromo- and ester-containing organic compounds should be followed.

General Handling Workflow

The following diagram outlines a generalized workflow for handling a research chemical like **7-Bromoheptyl 2-hexyldecanoate**, from receipt to disposal.

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General workflow for handling research chemicals.

Storage and Stability

- Short-term storage: Dry, dark, and at 0 - 4°C (days to weeks).[[1](#)]
- Long-term storage: -20°C (months to years).[[1](#)]
- Shipping: Shipped under ambient temperature as a non-hazardous chemical, stable for several weeks during ordinary shipping.[[1](#)]
- Shelf Life: Greater than 2 years if stored properly.[[1](#)]

Understanding a Material Safety Data Sheet (MSDS/SDS)

For any chemical, the SDS is the primary source of safety information. Researchers must be proficient in locating and understanding its sections. An SDS for a related bromo-compound would typically include the following sections, which should be carefully reviewed.

Key Sections of an SDS

Section	Content and Importance
1. Identification	Includes product name, CAS number, and supplier contact information.
2. Hazard(s) Identification	Describes physical and health hazards (e.g., flammable liquid, skin irritant, eye irritant). This section contains pictograms, signal words ("Warning" or "Danger"), and hazard statements (e.g., H315: Causes skin irritation).
3. Composition/Information on Ingredients	Lists the chemical ingredients and their concentrations.
4. First-Aid Measures	Provides detailed instructions for immediate medical care in case of exposure via inhalation, skin contact, eye contact, or ingestion.[2][3]
5. Fire-Fighting Measures	Details suitable and unsuitable extinguishing media and specific hazards that may arise during a fire, such as the formation of carbon monoxide and hydrogen bromide.[2][4]
6. Accidental Release Measures	Outlines procedures for cleaning up spills, including necessary personal protective equipment (PPE) and containment methods.[2]
7. Handling and Storage	Provides guidance on safe handling practices (e.g., "work under a hood," "avoid breathing mist or vapours") and storage conditions to ensure stability and avoid hazardous reactions.[5]
8. Exposure Controls/Personal Protection	Specifies permissible exposure limits and recommends appropriate PPE, such as safety glasses, gloves, and lab coats.[3]
9. Physical and Chemical Properties	Lists physical data like boiling point, density, and flash point.
10. Stability and Reactivity	Describes the chemical stability and conditions to avoid (e.g., heat, open flames), as well as incompatible materials.[4]

11. Toxicological Information

Provides data on the likely routes of exposure and the symptoms of acute and chronic exposure. This section would note if the compound is a known or suspected carcinogen.

[6]

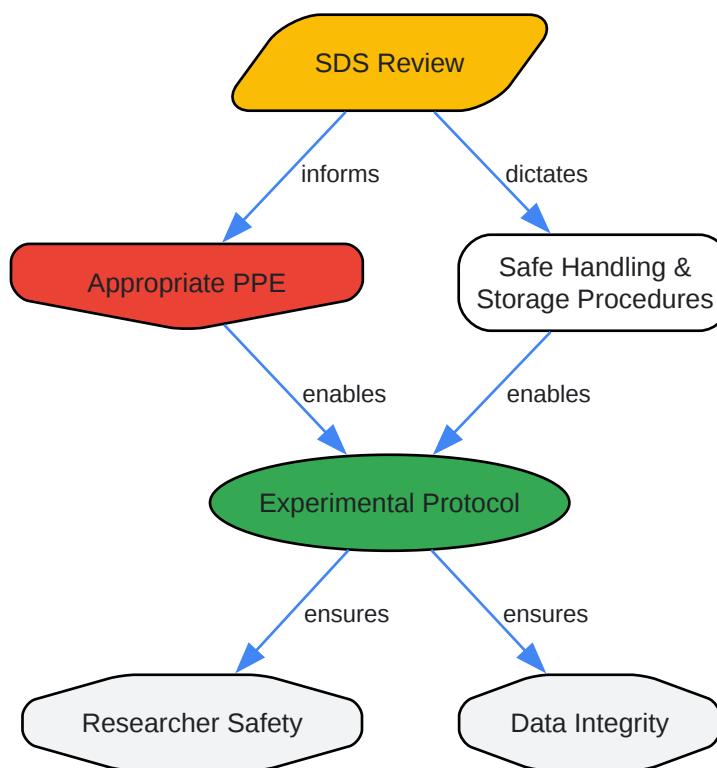
Experimental Protocols (Generalized)

Detailed experimental protocols for the use of **7-Bromoheptyl 2-hexyldecanoate** are proprietary to the research institutions using it. However, a generalized protocol for handling and formulating a lipid-based research chemical is outlined below.

Protocol: Preparation of a Stock Solution

- Preparation: Before handling, ensure all necessary PPE is worn, including safety glasses, lab coat, and appropriate chemical-resistant gloves. All work must be conducted in a certified chemical fume hood.
- Equilibration: Allow the container of **7-Bromoheptyl 2-hexyldecanoate** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing: Weigh the required amount of the compound in a tared, sterile container.
- Solubilization: Add the desired solvent (solubility information to be determined by the end-user) to the compound. The choice of solvent will depend on the specific application (e.g., ethanol for lipid nanoparticle formulation).
- Mixing: Mix the solution until the solute is completely dissolved. This may be achieved by vortexing or sonication.
- Storage of Stock Solution: Store the resulting stock solution under the recommended conditions, typically at 0 - 4°C for short-term use or -20°C for long-term storage.[1]

The logical relationship between safety, handling, and experimental use is critical for ensuring researcher safety and experimental integrity.



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Logical relationship for safe experimentation.

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- To cite this document: BenchChem. [7-Bromoheptyl 2-hexyldecanoate material safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15552813#7-bromoheptyl-2-hexyldecanoate-material-safety-data-sheet>

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